

Application Notes: Radioligand Binding Assay for PF-06751979

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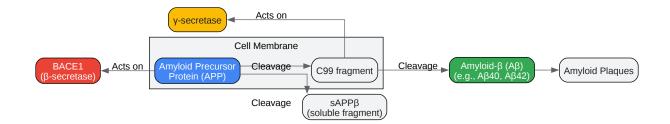
Introduction

PF-06751979 is a potent and selective inhibitor of the β -site amyloid precursor protein cleaving enzyme 1 (BACE1), a key enzyme in the amyloidogenic pathway that leads to the production of amyloid-β (Aβ) peptides.[1][2] The accumulation of Aβ in the brain is a central pathological hallmark of Alzheimer's disease. As a brain-penetrant small molecule, **PF-06751979** has been investigated for its potential to reduce Aβ levels.[1] Radioligand binding assays are crucial for determining the affinity and selectivity of compounds like **PF-06751979** for their target enzyme. This document provides a detailed protocol for a radioligand binding assay to characterize the interaction of **PF-06751979** with BACE1.

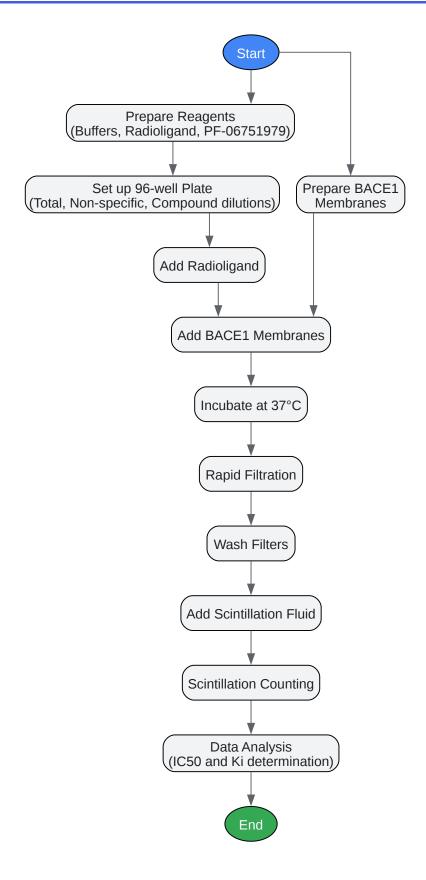
BACE1 Signaling Pathway in Alzheimer's Disease

BACE1 is an aspartyl protease that initiates the cleavage of the amyloid precursor protein (APP). This cleavage event is the first step in the amyloidogenic pathway, leading to the generation of $A\beta$ peptides. The subsequent cleavage of the remaining C-terminal fragment by y-secretase results in the release of $A\beta$ peptides of various lengths, primarily $A\beta$ 40 and $A\beta$ 42.









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